

# D-(-)-Norleucine: A Technical Guide to Safety, Handling, and Toxicity

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## Compound of Interest

Compound Name: *D-(-)-Norleucine*

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## Introduction

**D-(-)-Norleucine**, an unnatural, non-proteinogenic amino acid, serves as a crucial building block in various biochemical and pharmaceutical applications.<sup>[1]</sup> Its structural similarity to methionine, without the presence of sulfur, makes it a valuable tool for studying protein structure and function.<sup>[2][3]</sup> It is utilized in peptide synthesis to enhance stability and solubility and as a building block in the design of novel therapeutic agents.<sup>[1]</sup> Given its increasing use in research and drug development, a comprehensive understanding of its safety, handling, and toxicological profile is essential for ensuring laboratory safety and proper experimental design. This guide provides an in-depth overview of the available data on **D-(-)-Norleucine**.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **D-(-)-Norleucine** is presented below. This data is essential for its proper handling and storage.

Property	Value	Reference(s)
Chemical Name	(2R)-2-aminohexanoic acid	[2]
Synonyms	D-Norleucine, D-Nle-OH, (R)-2-Aminocaproic acid, (R)-2-Aminohexanoic acid	[1][2][4]
CAS Number	327-56-0	[2]
Molecular Formula	C6H13NO2	[2]
Molecular Weight	131.17 g/mol	[2][5]
Appearance	White to off-white powder, crystals, or flakes	[6][7][8]
Melting Point	>300 °C	[7][8]
Solubility	Soluble in water	[3][9]
Optical Rotation	$[\alpha]_{D20} = -23 \pm 2^\circ$ (c=5 in 5N HCl)	[1]
Octanol/Water Partition Coefficient (logP)	-1.5	[2][10]

## Hazard Identification and GHS Classification

Based on available Safety Data Sheets (SDS), **D-(-)-Norleucine** is generally not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[11][12][13] However, some suppliers may indicate mild irritation potential. It is crucial to consult the specific SDS provided by the supplier for the most accurate and up-to-date information.

GHS Hazard Pictograms: Not generally required.[6] Signal Word: No signal word.[6] Hazard Statements: None.[6]

Although not formally classified as hazardous, good laboratory practice dictates that all chemicals should be handled with care.

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of **D-(-)-Norleucine**.

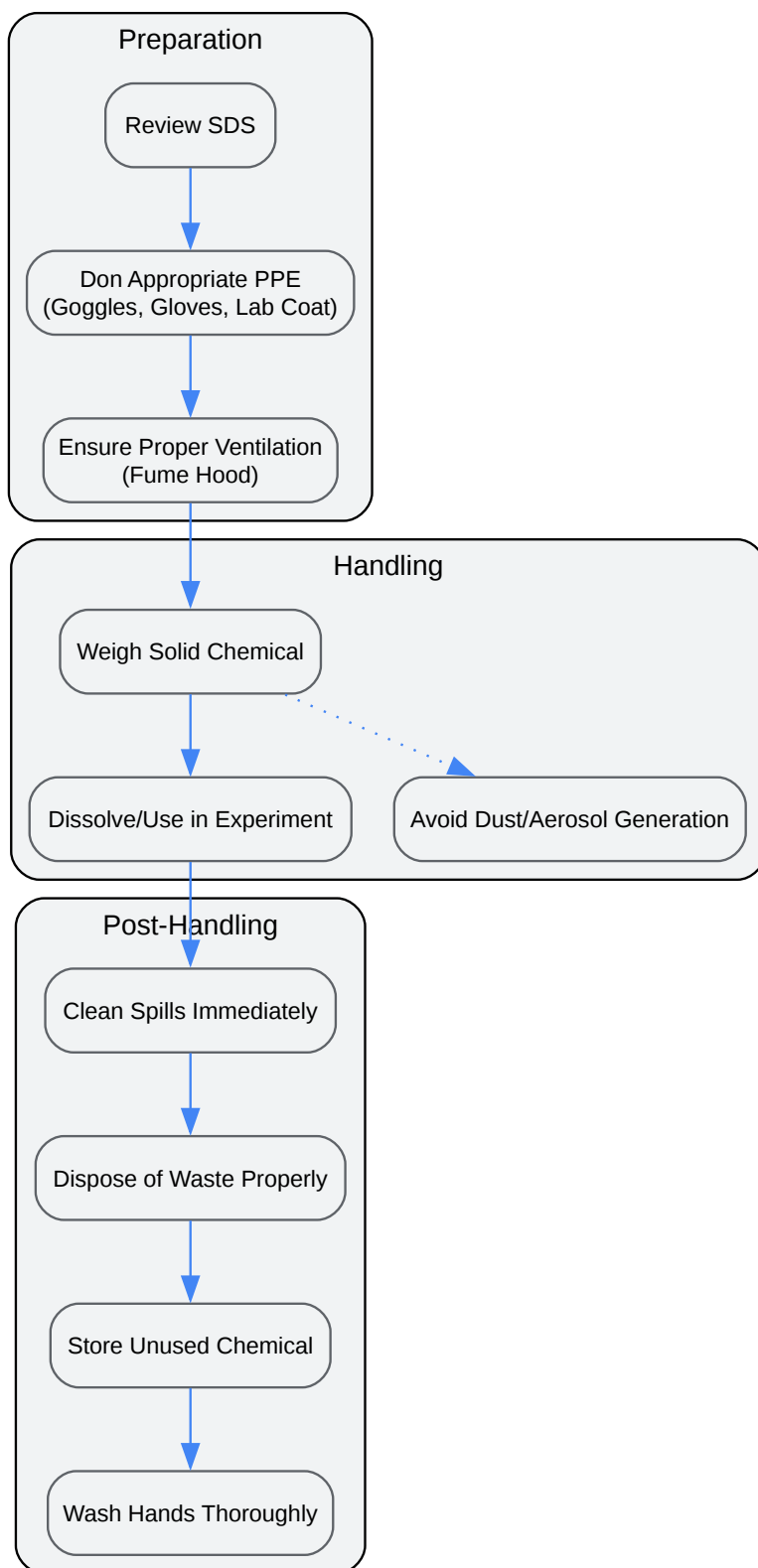
### Handling

- Ventilation: Handle in a well-ventilated place.[6] The use of a chemical fume hood is recommended, especially when working with powders to avoid the formation and inhalation of dust.[8][14]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear tightly fitting safety goggles or glasses with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6][8]
  - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[6][11]
  - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[8][14]
- Hygiene: Avoid contact with skin, eyes, and clothing.[8] Do not eat, drink, or smoke when handling.[14] Wash hands thoroughly after handling.[8][14]
- Dust and Aerosol Control: Avoid formation of dust and aerosols.[6] Use non-sparking tools.[6]

### Storage

- Conditions: Store in a cool, dry, and well-ventilated area.[8][14]
- Containers: Keep the container tightly closed in a dry place.[6][14]
- Incompatible Materials: Store away from strong oxidizing agents.[7][8]

The following diagram illustrates a general workflow for the safe handling of **D-(-)-Norleucine** in a laboratory setting.



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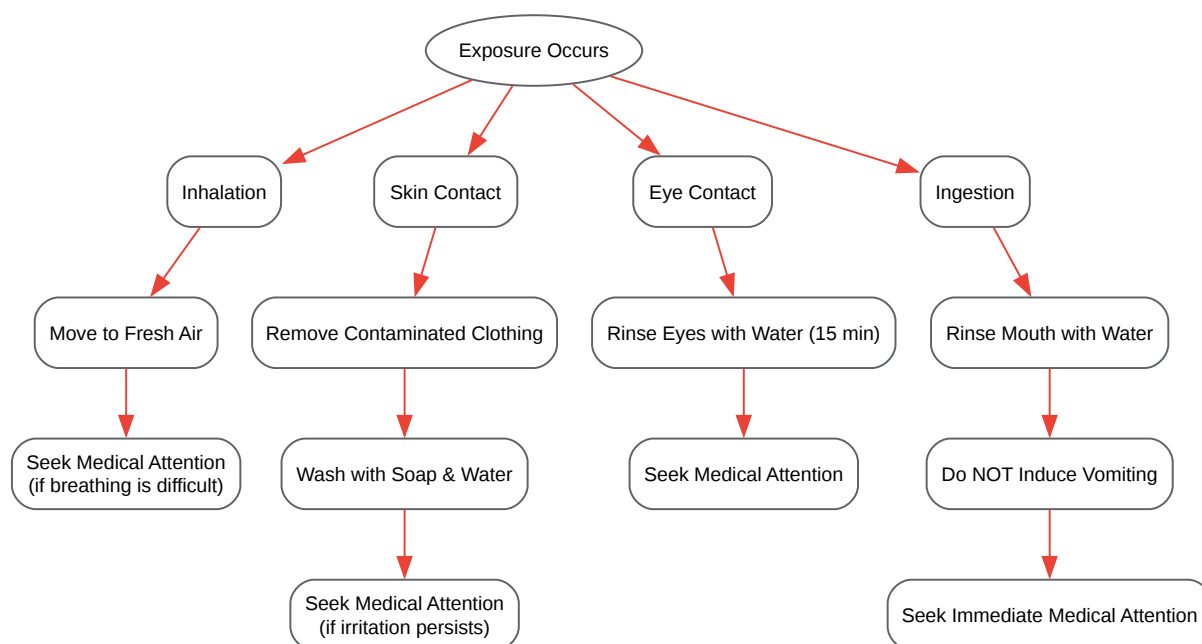
Caption: General workflow for safe handling of **D-(-)-Norleucine**.

## First Aid Measures

In case of accidental exposure, follow these first aid procedures and seek medical attention if symptoms persist.

- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[6\]](#)[\[11\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation occurs.[\[6\]](#)[\[8\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Consult a doctor.[\[6\]](#)[\[8\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[6\]](#)[\[8\]](#)

The following flowchart outlines the recommended first aid response for exposure to **D-(-)-Norleucine**.



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Caption: First aid procedures for **D-(-)-Norleucine** exposure.

## Fire and Explosion Hazard Data

- Flammability: Combustible solid.[13] May burn but does not propagate flame easily.[13]
- Explosion Hazard: Dusts may form an explosive mixture with air.[13][14] Avoid generating dust clouds in confined spaces.[13][14]
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6][11]
- Hazardous Combustion Products: Carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[7][11]

- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[7\]](#)

## Accidental Release Measures

- Personal Precautions: Avoid dust formation.[\[6\]](#) Wear personal protective equipment.[\[6\]](#) Evacuate personnel to safe areas.[\[6\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[6\]](#)[\[11\]](#)
- Containment and Cleanup: Sweep up and shovel the material.[\[11\]](#) Place in a suitable, closed container for disposal.[\[11\]](#)

## Toxicity Data

There is a significant lack of comprehensive, quantitative toxicity data for **D-(-)-Norleucine** in publicly available literature and safety data sheets. Many sources explicitly state that the toxicological properties have not been fully investigated.[\[8\]](#)[\[13\]](#)

Toxicity Metric	Value	Reference(s)
Acute Oral LD50	No data available	<a href="#">[6]</a> <a href="#">[9]</a>
Acute Dermal LD50	No data available	<a href="#">[6]</a> <a href="#">[9]</a>
Acute Inhalation LC50	No data available	<a href="#">[6]</a> <a href="#">[9]</a>
Skin Corrosion/Irritation	May cause skin irritation.	<a href="#">[8]</a>
Eye Damage/Irritation	May cause eye irritation.	<a href="#">[8]</a>
Respiratory Irritation	May cause respiratory tract irritation.	<a href="#">[8]</a>
Carcinogenicity	Not classified as a carcinogen by IARC.	<a href="#">[11]</a>
Mutagenicity	No data available. One source indicates it is a bacterial cell mutagen.	<a href="#">[13]</a>

Note: The related compound 6-diazo-5-oxo-L-norleucine (DON) has undergone toxicological studies as a potential chemotherapeutic agent, but this data is not directly applicable to **D-(-)-Norleucine**.<sup>[15][16]</sup>

## Experimental Protocols for Toxicity Assessment

Given the absence of specific toxicity studies for **D-(-)-Norleucine**, this section outlines a general experimental workflow for assessing the in vitro cytotoxicity of a novel compound, which would be a standard first step in its toxicological evaluation.

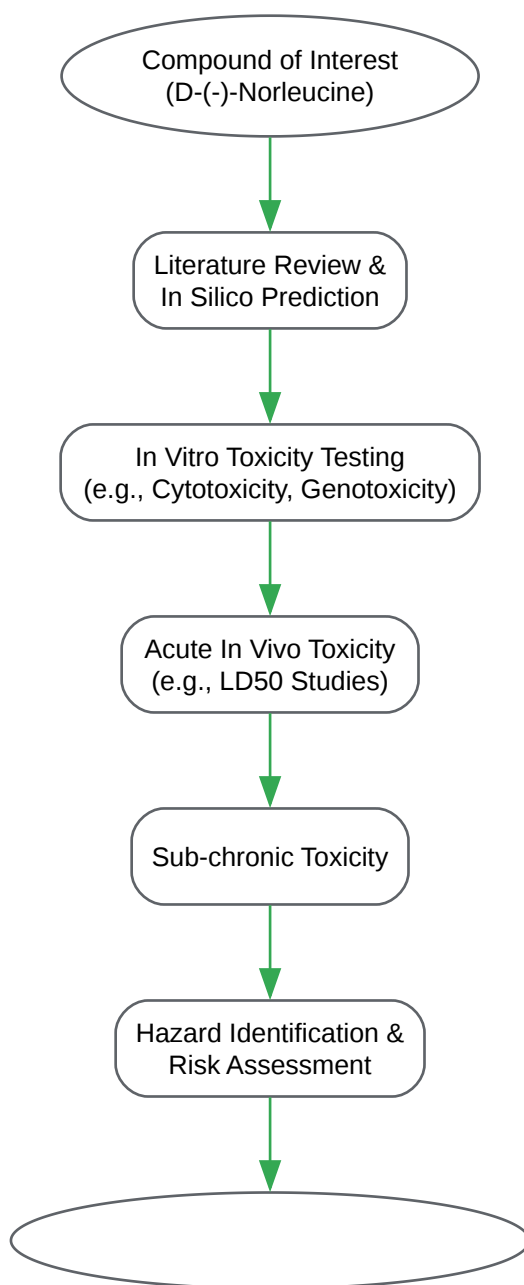
### General Protocol: In Vitro Cytotoxicity Assay (e.g., MTT Assay)

- Cell Culture:
  - Select a relevant cell line (e.g., HepG2 for hepatotoxicity, or a cell line relevant to the intended application).
  - Culture the cells in appropriate media and conditions (e.g., 37°C, 5% CO<sub>2</sub>) until they reach approximately 80% confluency.
- Cell Seeding:
  - Trypsinize the cells and perform a cell count (e.g., using a hemocytometer).
  - Seed the cells into a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight.
- Compound Treatment:
  - Prepare a stock solution of **D-(-)-Norleucine** in a suitable solvent (e.g., sterile water or PBS).
  - Perform serial dilutions to create a range of test concentrations.
  - Remove the old media from the cells and replace it with media containing the different concentrations of **D-(-)-Norleucine**. Include vehicle-only and untreated controls.



- Incubate the cells for a specified period (e.g., 24, 48, or 72 hours).
- MTT Assay:
  - Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours. Live cells will reduce the yellow MTT to purple formazan crystals.
  - Solubilize the formazan crystals by adding a solubilizing agent (e.g., DMSO or isopropanol with HCl).
  - Read the absorbance of each well using a microplate reader at a specific wavelength (e.g., 570 nm).
- Data Analysis:
  - Calculate the percentage of cell viability for each concentration relative to the untreated control.
  - Plot the cell viability against the compound concentration and determine the IC<sub>50</sub> value (the concentration at which 50% of cell growth is inhibited).

The following diagram illustrates a generalized workflow for assessing the toxicity of a chemical compound.



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Caption: General workflow for chemical toxicity assessment.

## Disposal Considerations

Dispose of **D-(-)-Norleucine** and its contaminated packaging in accordance with all applicable local, state, and federal regulations.[13] The material can potentially be disposed of by a

licensed chemical destruction plant or by controlled incineration.[6] Do not discharge into sewer systems.[6]

## Conclusion

**D-(-)-Norleucine** is a valuable research chemical with a low hazard profile based on current data. Standard safe laboratory handling practices, including the use of appropriate personal protective equipment and adequate ventilation, are sufficient to ensure user safety. The primary gap in the current knowledge base is the lack of comprehensive quantitative toxicity data. Researchers and drug development professionals should be aware of this data gap and may need to conduct their own risk assessments or specific toxicity studies depending on their intended application, especially for in vivo use or large-scale handling. Always refer to the supplier-specific Safety Data Sheet for the most current information.

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